

Unveiling 21-Deoxyneridienone B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 21-Deoxyneridienone B

Cat. No.: B110844

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This technical guide provides a comprehensive overview of **21-Deoxyneridienone B**, a pregnane steroid of interest to researchers in drug discovery and natural product chemistry. This document outlines its chemical identity, including its Chemical Abstracts Service (CAS) number and IUPAC name, alongside available data on its physicochemical properties.

Core Chemical and Physical Data

21-Deoxyneridienone B is identified by the CAS number 924910-83-8.^{[1][2]} Its molecular formula is $C_{21}H_{28}O_3$. This steroid is a natural product that has been isolated from plant sources, including *Marsdenia tenacissima* and *Croton rhamnifolius*.

Based on its chemical structure and nomenclature of similar pregnane steroids, the IUPAC name for **21-Deoxyneridienone B** is (8S,9S,10R,13S,14S,17R)-17-acetyl-10,13-dimethyl-7,8,9,10,11,12,13,14,15,16-decahydro-1H-cyclopenta[a]phenanthrene-3,6(2H)-dione.

Property	Value	Source
CAS Number	924910-83-8	[1][2]
Molecular Formula	C ₂₁ H ₂₈ O ₃	
IUPAC Name	(8S,9S,10R,13S,14S,17R)-17-acetyl-10,13-dimethyl-7,8,9,10,11,12,13,14,15,16-decahydro-1H-cyclopenta[a]phenanthrene-3,6(2H)-dione	
Natural Sources	Marsdenia tenacissima, Croton rhamnifolius	

Experimental Considerations

While specific experimental protocols for the synthesis and biological analysis of **21-Deoxynерidienone B** are not extensively detailed in currently available literature, this section provides a foundational workflow based on established methods for related pregnane steroids.

General Workflow for Isolation and Characterization

The isolation of **21-Deoxynерidienone B** from its natural plant sources typically follows a multi-step extraction and chromatographic purification process. Characterization of the isolated compound relies on a combination of spectroscopic techniques.



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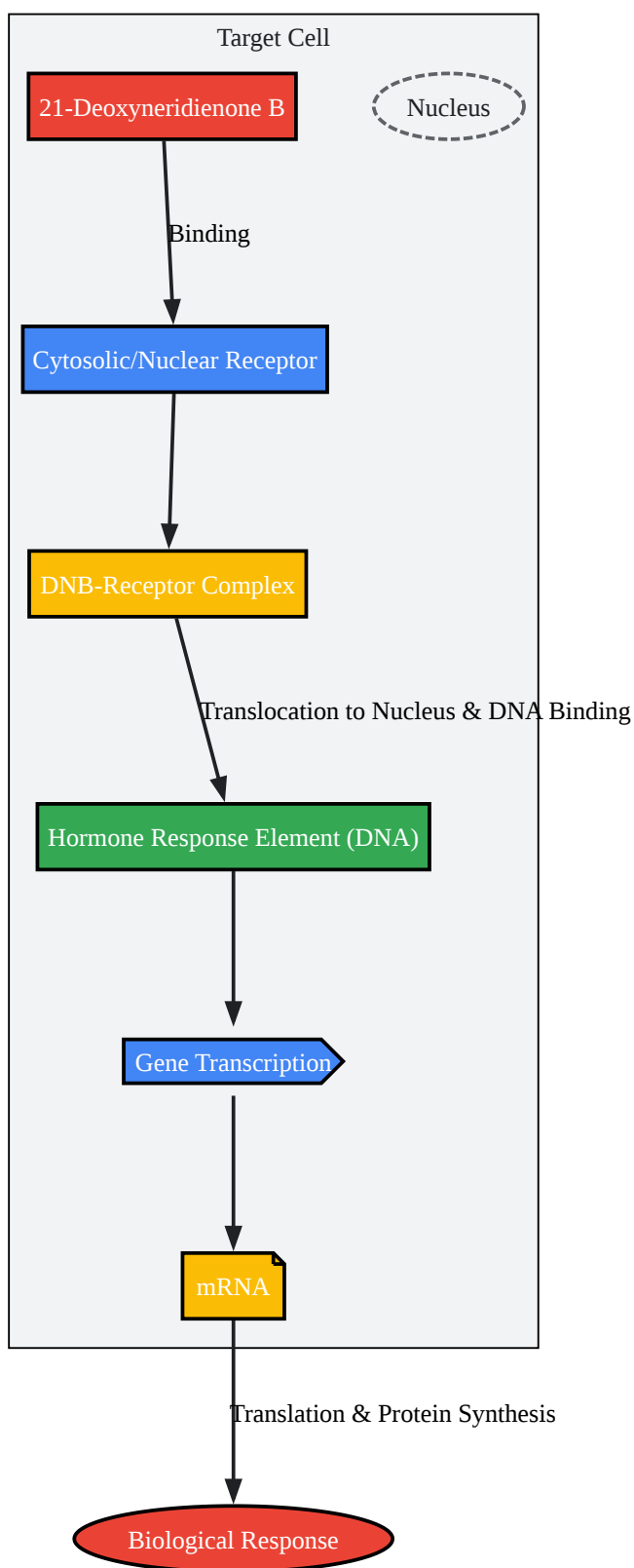
Figure 1: A generalized workflow for the isolation and characterization of **21-Deoxynерidienone B** from plant sources.

Potential Biological Significance and Future Directions

The biological activity and mechanism of action of **21-Deoxyneridienone B** are not yet fully elucidated. As a member of the pregnane steroid family, it is hypothesized to interact with nuclear hormone receptors or other cellular signaling pathways. Further research is required to determine its specific biological targets and potential therapeutic applications.

Hypothetical Signaling Pathway Interaction

The following diagram illustrates a hypothetical mechanism of action, common for many steroid hormones, which could be investigated for **21-Deoxyneridienone B**.



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*Figure 2: A potential signaling pathway for **21-Deoxyneridienone B**, illustrating its hypothetical interaction with an intracellular receptor to modulate gene expression.*

Disclaimer: This document is intended for informational purposes for a scientific audience. The biological activities and mechanisms of action of **21-Deoxyneridienone B** are areas of ongoing research. The experimental protocols and signaling pathways described are based on general knowledge of related compounds and should be adapted and validated for specific research applications.

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References

- 1. Six Decades of Research on Human Fetal Gonadal Steroids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Analytical Methods for the Determination of Neuroactive Steroids [mdpi.com]
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